

## Application Notes and Protocols: DSR-141562 in the Novel Object Recognition Test

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	DSR-141562	
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These application notes provide a comprehensive overview of the use of **DSR-141562**, a selective phosphodiesterase 1 (PDE1) inhibitor, in the novel object recognition (NOR) test, a key behavioral paradigm for assessing recognition memory in rodents. This document includes detailed experimental protocols, a summary of representative data, and visualizations of the underlying signaling pathways and experimental workflow.

### Introduction

The novel object recognition (NOR) test is a widely used behavioral assay to evaluate learning and memory, particularly recognition memory, in rodents.[1][2] The test is based on the innate tendency of rodents to spend more time exploring a novel object than a familiar one.[1][2] Cognitive deficits are a core feature of several neuropsychiatric and neurodegenerative disorders. The NOR test serves as a valuable tool in preclinical research to screen and validate potential therapeutic compounds that may ameliorate these cognitive impairments.

**DSR-141562** is a potent and selective inhibitor of phosphodiesterase 1 (PDE1), with preferential activity against the PDE1B isoform, which is highly expressed in the brain.[3][4] PDE1 enzymes are critical regulators of intracellular signaling cascades by hydrolyzing cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).[3][4] By inhibiting PDE1, **DSR-141562** increases the levels of these second messengers, which are known to play a crucial role in synaptic plasticity and memory formation. Preclinical studies have demonstrated that **DSR-141562** can reverse cognitive deficits in animal models, such as



the phencyclidine (PCP)-induced cognitive impairment model in rats, which is relevant to schizophrenia.[3]

### **Data Presentation**

The following table summarizes representative quantitative data demonstrating the efficacy of **DSR-141562** in reversing PCP-induced deficits in the novel object recognition test. The discrimination index, a measure of recognition memory, is calculated as the difference in time spent exploring the novel and familiar objects, divided by the total time spent exploring both objects. A higher discrimination index indicates better recognition memory.

Treatment Group	Dose (mg/kg)	N	Discrimination Index (Mean ± SEM)
Vehicle Control	-	10	0.55 ± 0.05
PCP + Vehicle	-	10	0.10 ± 0.04
PCP + DSR-141562	0.3	10	0.25 ± 0.06
PCP + DSR-141562	1.0	10	0.45 ± 0.05#
PCP + DSR-141562	3.0	10	0.52 ± 0.06#
p < 0.01 compared to Vehicle Control			
#p < 0.05 compared to PCP + Vehicle	_		

Note: The data presented in this table is representative and synthesized from qualitative descriptions in the available literature. It is intended to illustrate the typical effects of **DSR-141562** in a PCP-induced cognitive deficit model in the NOR test.

## Experimental Protocols Novel Object Recognition (NOR) Test Protocol

This protocol is adapted for rats in a phencyclidine (PCP)-induced cognitive deficit model.



### 1. Animals and Housing:

- Species: Male Sprague-Dawley rats (250-300g at the start of the experiment).
- Housing: House animals in groups of 2-3 per cage in a temperature- and humidity-controlled vivarium with a 12-hour light/dark cycle. Provide ad libitum access to food and water.
- Acclimation: Allow at least one week of acclimation to the housing facility before any experimental procedures.

### 2. Apparatus:

- A square open-field arena (e.g., 50 cm x 50 cm x 40 cm) made of a non-porous material (e.g., PVC or Plexiglas) for easy cleaning.
- A set of objects that are of similar size but differ in shape and texture. The objects should be heavy enough that the rats cannot displace them.
- A video camera mounted above the arena to record the sessions for later scoring.
- 3. PCP-Induced Cognitive Deficit Model:
- Administer PCP (e.g., 2 mg/kg, intraperitoneally) or vehicle (e.g., saline) to the rats once daily for a period of seven days.
- Follow this with a 7-day washout period before the commencement of behavioral testing.

### 4. Experimental Procedure:

The NOR test is conducted over three consecutive days:

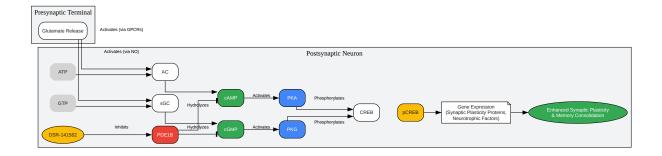
- Day 1: Habituation
  - Place each rat individually into the empty arena for 10 minutes to allow for habituation to the new environment. This reduces anxiety and exploratory behavior not directed at the objects.
- Day 2: Training (Familiarization) Phase



- Place two identical objects in two opposite corners of the arena.
- Administer DSR-141562 or vehicle orally at the desired doses (e.g., 0.3, 1.0, 3.0 mg/kg)
   60 minutes before the training session.
- Place a rat in the center of the arena, facing away from the objects, and allow it to explore freely for 10 minutes.
- Record the time spent exploring each object. Exploration is defined as the rat's nose being
  in close proximity to the object (≤ 2 cm) and actively sniffing or touching it.
- After the 10-minute session, return the rat to its home cage.
- Thoroughly clean the arena and objects with 70% ethanol between each rat to eliminate olfactory cues.
- Day 3: Testing Phase
  - This phase is conducted 24 hours after the training phase to assess long-term recognition memory.
  - Replace one of the familiar objects with a novel object. The position of the novel object should be counterbalanced across animals.
  - Place the rat back into the arena and allow it to explore for 5-10 minutes.
  - Record the time spent exploring the familiar object (Tf) and the novel object (Tn).
- 5. Data Analysis:
- Calculate the Discrimination Index (DI) using the following formula: DI = (Tn Tf) / (Tn + Tf)
- A positive DI value indicates more time spent with the novel object, suggesting successful recognition memory. A DI of zero suggests no preference, and a negative DI suggests a preference for the familiar object.
- Analyze the data using appropriate statistical methods, such as one-way ANOVA followed by post-hoc tests, to compare the different treatment groups.



# Mandatory Visualizations Signaling Pathway of DSR-141562 in Enhancing Cognition

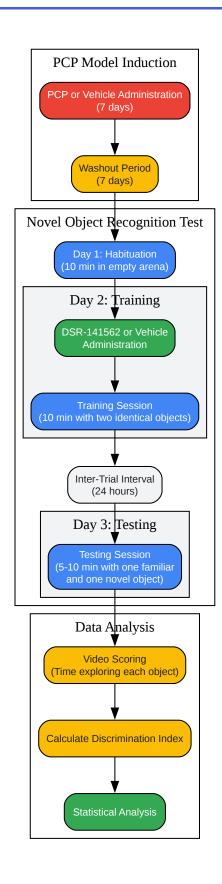


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Caption: Signaling pathway of DSR-141562.

## **Experimental Workflow for the Novel Object Recognition Test**





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Caption: Experimental workflow of the NOR test.



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